

4-Methylbenzyl alcohol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylbenzyl alcohol

Cat. No.: B145908

[Get Quote](#)

An In-depth Technical Guide on 4-Methylbenzyl Alcohol

This guide provides an overview of the fundamental physicochemical properties of **4-Methylbenzyl alcohol**, a compound relevant to researchers, scientists, and professionals in drug development.

Physicochemical Data

4-Methylbenzyl alcohol, also known as (4-methylphenyl)methanol or p-tolylcarbinol, is an organic compound with the chemical formula $C_8H_{10}O$. Its molecular structure consists of a benzyl alcohol core with a methyl group substituted at the para position of the benzene ring.

Quantitative Molecular Data

The molecular weight and formula are critical parameters for any chemical compound, forming the basis for stoichiometric calculations, analytical characterization, and spectroscopic analysis. A summary of these key quantitative identifiers for **4-Methylbenzyl alcohol** is presented below.

Parameter	Value	Reference
Chemical Formula	C8H10O	[1][2][3]
Average Molecular Weight	122.167 g/mol	[1]
Monoisotopic Molecular Weight	122.073164942 g/mol	
Molecular Weight (Alternate)	122.16 g/mol	[2][3][4]

Logical Relationship of Molecular Properties

The relationship between the common name, chemical formula, and molecular weight of **4-Methylbenzyl alcohol** is a fundamental concept in chemistry. The name provides a descriptive identifier, the formula gives the elemental composition, and the molecular weight offers a quantitative measure of its mass.

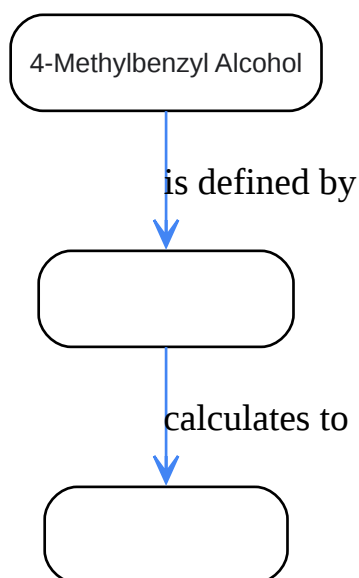


Figure 1: Conceptual Flow from Name to Molecular Weight

[Click to download full resolution via product page](#)

Figure 1: Conceptual flow from name to molecular weight.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methylbenzyl alcohol | SIELC Technologies [sielc.com]
- 2. scbt.com [scbt.com]
- 3. 4-Methylbenzyl alcohol | 589-18-4 [chemicalbook.com]
- 4. 4-Methylbenzyl alcohol 98 589-18-4 [sigmaaldrich.com]
- To cite this document: BenchChem. [4-Methylbenzyl alcohol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145908#4-methylbenzyl-alcohol-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com